

# Bismuth: A Deep Dive into its Natural Abundance and Geological Origins

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This technical guide provides a comprehensive overview of the natural abundance and geological sources of the element **bismuth**. A silvery-white metal with a pinkish tint, **bismuth** is increasingly recognized for its unique properties and applications, from pharmaceuticals to lead-free solders. Understanding its natural distribution and the geological processes that concentrate it is crucial for ensuring a stable supply chain and for discovering new potential applications.

## Natural Abundance of Bismuth

**Bismuth** is a relatively rare element, with its abundance in the Earth's crust being comparable to that of silver.<sup>[1][2]</sup> Its concentration varies significantly depending on the geological environment.

## Abundance in the Earth's Crust

The reported abundance of **bismuth** in the Earth's crust ranges from 8 to 180 parts per billion (ppb).<sup>[3]</sup> Another source estimates the average concentration in the Earth's crust to be around 0.2 parts per million (ppm).<sup>[4][5]</sup> The average abundance in the upper continental crust is estimated to be about 0.23 milligrams per kilogram (mg/kg).<sup>[6]</sup> Shales and granites typically have higher concentrations, averaging 0.20–0.25 mg/kg, while mafic rocks (0.01 mg/kg), sandstone (0.05 mg/kg), and limestone (0.1 mg/kg) have lower concentrations.<sup>[6]</sup> **Bismuth** is about twice as abundant as gold.<sup>[7][8]</sup>

Environment	Reported Abundance
Earth's Crust	8 - 180 ppb[3]
Earth's Crust (average)	~0.2 ppm[4][5]
Upper Continental Crust (average)	~0.23 mg/kg[6]
Shale and Granite	~0.20 - 0.25 mg/kg[6]
Mafic Rocks	~0.01 mg/kg[6]
Sandstone	~0.05 mg/kg[6]
Limestone	~0.1 mg/kg[6]

## Abundance in Marine Environments

**Bismuth** is also present in seawater, albeit at extremely low concentrations. The concentration of dissolved **bismuth** in the open ocean is reported to be in the range of <0.015 to 0.24 picomolar (pM), which is equivalent to approximately 50 picograms per liter (pg/L).[9] In the Yellow Sea and East China Sea, the concentration of dissolved **bismuth** was found to be in the range of 0-0.029 micrograms per liter (µg/L) at the surface and 0.001-0.189 µg/L at the bottom.[10]

Marine Environment	Bismuth Concentration
Open Ocean (dissolved)	<0.015 - 0.24 pM (~50 pg/L)[9]
Yellow Sea & East China Sea (surface, dissolved)	0 - 0.029 µg/L[10]
Yellow Sea & East China Sea (bottom, dissolved)	0.001 - 0.189 µg/L[10]

## Atmospheric Abundance

While **bismuth** can be transported through the atmosphere, specific quantitative data on its ambient atmospheric concentration is not readily available in the reviewed literature.[11]

## Geological Sources and Major Minerals

**Bismuth** is primarily obtained as a by-product of the mining and refining of other metals, particularly lead, copper, tin, tungsten, and gold.<sup>[12][13][14][15]</sup> It is rarely found in concentrations high enough to be the primary product of a mine.<sup>[7][16]</sup> The Tasna mine in Bolivia is a notable exception, being one of the few mines where **bismuth** is the primary commodity.<sup>[7][17]</sup>

The most important mineral sources of **bismuth** are:

- **Bismuthinite** ( $\text{Bi}_2\text{S}_3$ ): A sulfide mineral that is a primary ore of **bismuth**.<sup>[7][12]</sup>
- **Bismite** ( $\text{Bi}_2\text{O}_3$ ): An oxide mineral, often formed from the alteration of **bismuthinite**.<sup>[7][12]</sup>
- **Native Bismuth**: **Bismuth** can also be found in its elemental form in nature.<sup>[3]</sup>

Other **bismuth**-containing minerals include bismutite ( $(\text{BiO})_2\text{CO}_3$ ) and various sulfosalts.<sup>[7][18]</sup>

## Global Production and Reserves

The world's **bismuth** resources are closely tied to the reserves of the metals with which it is associated. China holds the largest reserves of **bismuth**, accounting for a significant portion of the global total.<sup>[7]</sup> Other countries with notable **bismuth** resources include Bolivia and Mexico.<sup>[7]</sup>

Global production of **bismuth** is dominated by a few key countries.

Country	Production (Metric Tons) - 2023
China	14,000 <sup>[19]</sup>
Laos	2,000 <sup>[19]</sup>
Mexico	539 (2016 data) <sup>[19]</sup>

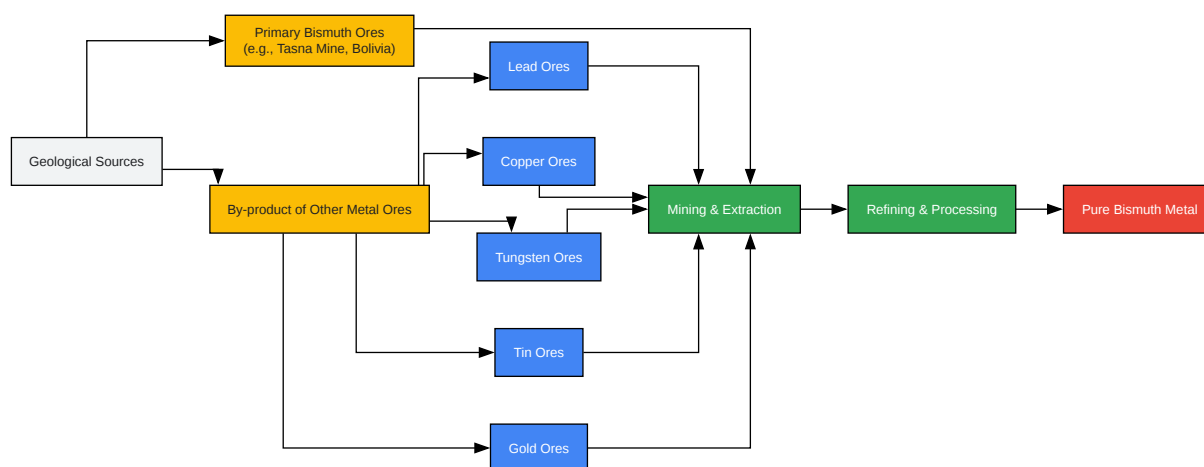
Note: Production data can fluctuate annually.

## Co-occurrence with Other Metals

**Bismuth's** geological behavior leads to its frequent association with a variety of other valuable metals. This co-occurrence is a critical factor in its extraction and supply chain.

- Lead (Pb): **Bismuth** is a common impurity in lead ores and is often recovered during the lead refining process.[\[3\]](#)[\[12\]](#)
- Copper (Cu): **Bismuth** is also found in some copper deposits and is extracted as a by-product of copper smelting.[\[14\]](#)
- Tungsten (W): In China, a significant portion of **bismuth** production is a by-product of tungsten mining.[\[17\]](#)
- Tin (Sn): **Bismuth** is often associated with tin ores.[\[4\]](#)[\[14\]](#)
- Gold (Au): **Bismuth** can be found in association with gold deposits.[\[13\]](#)
- Silver (Ag): There is often a positive correlation between silver and **bismuth** in ore deposits.[\[20\]](#)

## Logical Flow of Bismuth Sourcing



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Caption: Logical workflow of **bismuth** from geological sources to refined metal.

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